

# Application Note: Preparation of Molar Sodium Chloride (NaCl) Solutions

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## Compound of Interest

Compound Name: Disodium dichloride

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the accurate and reproducible preparation of sodium chloride (NaCl) solutions of specific molarities. The correct preparation of such solutions is fundamental in a vast range of scientific and pharmaceutical applications, including the formulation of buffers, isotonic solutions for cell culture, and reagents for molecular biology and chromatography.<sup>[1]</sup>

## Principle of Molarity

Molarity (M) is a unit of concentration defined as the number of moles of a solute dissolved in one liter of solution.<sup>[2][3]</sup> The preparation of a molar solution, therefore, requires the precise measurement of the solute's mass and the final solution's volume.

The calculation is based on the following formula:

$$\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Final Volume (L)} \times \text{Formula Weight (g/mol)}$$

The formula weight of Sodium Chloride (NaCl) is 58.44 g/mol, derived from the atomic weights of Sodium (Na, 22.99 g/mol) and Chlorine (Cl, 35.45 g/mol).<sup>[4][5]</sup>

## Materials and Equipment

- Reagents:

- Sodium Chloride (NaCl), analytical or pharmaceutical grade[6]
- High-purity water (distilled, deionized, or equivalent)[6]
- Glassware and Equipment:
  - Calibrated analytical balance[6]
  - Volumetric flasks (Class A) of appropriate volumes[6][7]
  - Glass beakers[8]
  - Weighing paper or boats
  - Spatula
  - Magnetic stirrer and stir bar or glass stirring rod[6][8]
  - Funnel[9]
  - Wash bottle with high-purity water
  - Labeled storage bottles[6]

## Data Presentation: Mass of NaCl for Common Molar Solutions

The following table summarizes the calculated mass of NaCl required to prepare various common concentrations and volumes of aqueous solutions.

Desired Molarity (M)	Final Volume	Required Mass of NaCl (g)
0.1 M	100 mL	0.584 g
250 mL	1.461 g	
500 mL	2.922 g	
1 L	5.844 g[3][5]	
0.5 M	100 mL	2.922 g
250 mL	7.305 g	
500 mL	14.610 g	
1 L	29.220 g[3][5]	
1.0 M	100 mL	5.844 g
250 mL	14.610 g	
500 mL	29.220 g	
1 L	58.440 g[5][7][10]	
2.0 M	100 mL	11.688 g
250 mL	29.220 g	
500 mL	58.440 g	
1 L	116.880 g[3][5]	
5.0 M	100 mL	29.220 g
250 mL	73.050 g	
500 mL	146.100 g	
1 L	292.200 g	

## Experimental Protocol

This protocol details the step-by-step procedure for preparing a 1 Molar (1M) NaCl solution in a final volume of 1 Liter. The same steps can be adapted for any molarity or volume by adjusting

the calculated mass of NaCl.

#### 4.1 Calculation

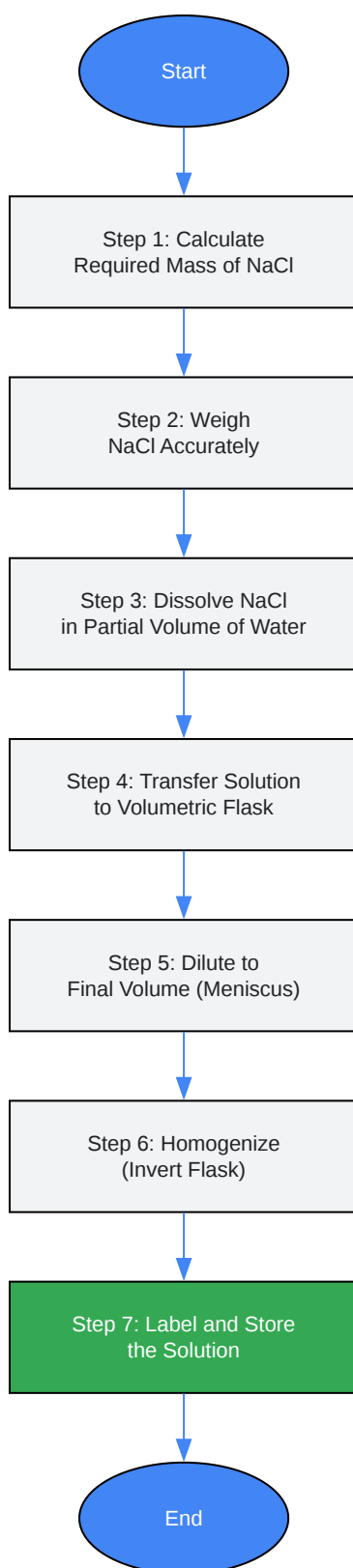
- Confirm the desired molarity (1 mol/L) and final volume (1 L).
- Use the formula to calculate the required mass of NaCl:
  - $\text{Mass} = 1 \text{ mol/L} \times 1 \text{ L} \times 58.44 \text{ g/mol} = 58.44 \text{ g}$ .

#### 4.2 Solution Preparation

- Weighing: Accurately weigh out 58.44 g of analytical grade NaCl using a calibrated analytical balance.[\[6\]](#) Use a clean weighing boat or paper.
- Dissolving: Transfer the weighed NaCl into a beaker containing approximately 500-800 mL of high-purity water.[\[5\]](#)[\[6\]](#) Place a magnetic stir bar in the beaker and place it on a magnetic stirrer to facilitate dissolution. Stir until all the NaCl crystals are completely dissolved.[\[6\]](#)
- Transferring: Carefully transfer the dissolved NaCl solution into a 1 L Class A volumetric flask using a funnel to prevent spillage.
- Rinsing: Rinse the beaker, stir bar, and funnel multiple times with small volumes of high-purity water, transferring the rinse water into the volumetric flask each time. This ensures a complete quantitative transfer of the solute.
- Diluting to Volume: Add high-purity water to the volumetric flask until the liquid level is close to, but not at, the calibration mark. Use a pipette or dropper to add the final amount of water dropwise until the bottom of the meniscus is precisely on the calibration mark.[\[6\]](#)[\[7\]](#)
- Homogenization: Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.[\[6\]](#)
- Storage: Transfer the final solution to a clean, clearly labeled storage bottle. The label should include the solution name (e.g., 1 M Sodium Chloride), the date of preparation, and the preparer's initials. Store at room temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the protocol for preparing a molar solution of sodium chloride.



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Caption: Workflow for the preparation of molar NaCl solutions.

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